

# A Comparative Analysis of the Physical Properties of 4-Methylnonane and n-Decane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methylnonane

Cat. No.: B107374

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the physical properties of **4-Methylnonane** and n-decane. Both are alkanes with the chemical formula  $C_{10}H_{22}$ , but their structural differences as isomers—one branched and one linear—lead to notable distinctions in their physical characteristics. Understanding these differences is crucial for applications in solvent chemistry, formulation development, and material science.

## Structural and Physical Property Overview

N-decane is a straight-chain alkane, while **4-Methylnonane** is a branched-chain alkane with a methyl group on the fourth carbon of the nonane chain.<sup>[1]</sup> This structural isomerism is the primary determinant of the variance in their physical properties. Generally, the more compact, branched structure of **4-Methylnonane** results in weaker intermolecular van der Waals forces compared to the straight-chain n-decane. This leads to a lower boiling point and melting point for the branched isomer.<sup>[2]</sup>

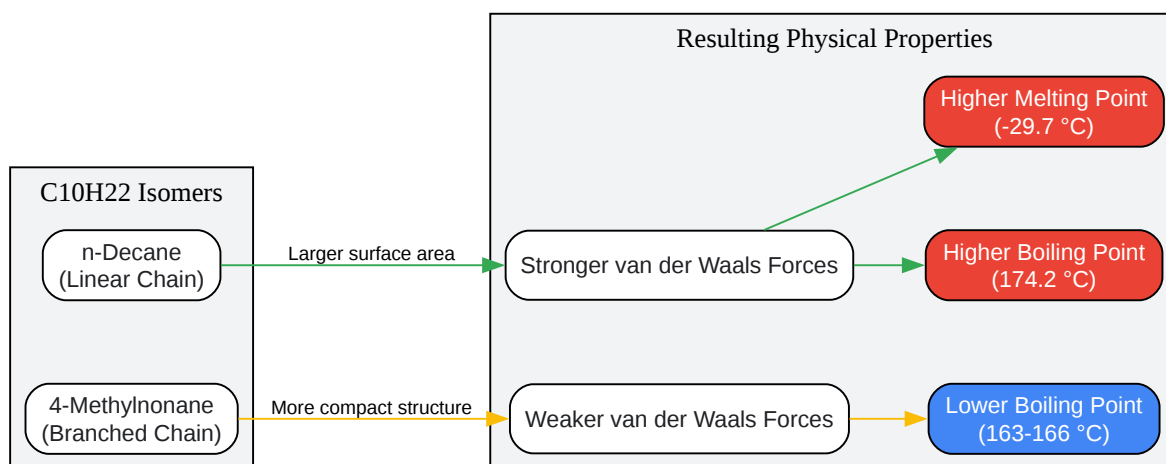
## Quantitative Physical Properties

The following table summarizes the key physical properties of **4-Methylnonane** and n-decane, based on experimental data.

Physical Property	4-Methylnonane	n-Decane
Molecular Formula	C10H22	C10H22
Molar Mass	142.28 g/mol [3]	142.28 g/mol [4]
Boiling Point	163-166 °C	174.2 °C[5]
Melting Point	Not available	-29.7 °C[5]
Density	0.73 g/mL at 20 °C	0.730 g/cm <sup>3</sup> at 20 °C[6]
Viscosity	Not available	0.920 mPa·s at 20 °C[7]
Flash Point	44 °C (closed cup)	46 °C (115 °F)[4][5]
Vapor Pressure	2.387 mmHg at 25 °C (estimated)[8]	1 mm Hg at 16.5 °C[9]
Refractive Index	n <sub>20</sub> /D 1.413	n <sub>20</sub> /D 1.411[9]

## Structural Comparison and Property Relationship

The relationship between the molecular structure and the physical properties of these two isomers can be visualized as follows:



[Click to download full resolution via product page](#)

Caption: Structural isomerism of C<sub>10</sub>H<sub>22</sub> and its effect on physical properties.

## Experimental Protocols

The accurate determination of physical properties is paramount for the reliable application of chemical compounds. Standardized methods, such as those developed by ASTM International, are widely used to ensure consistency and comparability of data.

### Determination of Boiling Point (ASTM D86)

This test method covers the atmospheric distillation of petroleum products to determine their boiling range characteristics.<sup>[10][11][12]</sup>

- Principle: A 100 mL sample is distilled under controlled conditions. The temperatures at which various percentages of the sample have evaporated are recorded, including the initial boiling point (IBP) and the final boiling point (FBP).<sup>[11][13]</sup>
- Apparatus: Distillation flask, condenser, cooling bath, flask support, temperature measuring device, and a receiving cylinder.<sup>[12][13]</sup>
- Procedure:
  - The sample is placed in the distillation flask.
  - Heat is applied, and the vapor is passed through a condenser.
  - The condensed liquid is collected in the receiving cylinder.
  - The temperature at which the first drop of condensate falls from the condenser is recorded as the IBP.
  - Temperatures are recorded as the volume of condensate in the receiving cylinder increases.
  - The FBP is the maximum temperature observed during the test.<sup>[13]</sup>

## Determination of Density (ASTM D4052)

This method covers the determination of density and relative density of liquids using a digital density meter.[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Principle: A small volume of the liquid sample is introduced into an oscillating U-tube. The change in the oscillation frequency of the tube caused by the mass of the sample is measured. This frequency change is directly proportional to the density of the liquid.[\[15\]](#)[\[17\]](#)
- Apparatus: A digital density meter consisting of a U-shaped oscillating tube and a system for measuring the tube's oscillation period. A thermostatically controlled bath maintains the sample at the desired temperature.
- Procedure:
  - The instrument is calibrated with two reference materials of known density (e.g., dry air and distilled water).
  - The sample is injected into the clean, dry U-tube.
  - The instrument measures the oscillation period of the filled tube and calculates the density.
  - Care must be taken to avoid the formation of bubbles in the U-tube, which can affect the accuracy of the measurement.[\[14\]](#)[\[17\]](#)

## Determination of Viscosity (ASTM D445)

This test method specifies a procedure for determining the kinematic viscosity of liquid petroleum products by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer.[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Principle: The time it takes for a fixed volume of liquid to flow through a calibrated capillary tube under the force of gravity is measured. The kinematic viscosity is the product of the measured flow time and the calibration constant of the viscometer.[\[20\]](#) The dynamic viscosity can be calculated by multiplying the kinematic viscosity by the density of the liquid.[\[18\]](#)
- Apparatus: Calibrated glass capillary viscometer, a constant-temperature bath, a timing device, and a viscometer holder.[\[19\]](#)

- Procedure:
  - The viscometer is filled with the sample and placed in a constant-temperature bath until it reaches the test temperature.
  - The liquid is drawn up into the upper timing bulb of the viscometer.
  - The time taken for the liquid to flow from the upper to the lower timing mark is measured.
  - The kinematic viscosity is calculated using the measured flow time and the viscometer's calibration constant.<sup>[20]</sup>

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 17301-94-9: (±)-4-Methylnonane | CymitQuimica [cymitquimica.com]
- 2. Physical Properties of Alkanes | OpenOChem Learn [learn.openochem.org]
- 3. 4-Methylnonane | C<sub>10</sub>H<sub>22</sub> | CID 28455 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Decane | C<sub>10</sub>H<sub>22</sub> | CID 15600 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. ICSC 0428 - DECANE [inchem.org]
- 6. Decane - Sciencemadness Wiki [sciencemadness.org]
- 7. Decane - Wikipedia [en.wikipedia.org]
- 8. 4-methyl nonane, 17301-94-9 [thegoodscentcompany.com]
- 9. Decane CAS#: 124-18-5 [m.chemicalbook.com]
- 10. store.astm.org [store.astm.org]
- 11. nzhco.com [nzhco.com]
- 12. ASTM D86 Method of Petroleum Distillation | Analytical [analytical.com]
- 13. rut44.ru [rut44.ru]

- 14. [store.astm.org](https://store.astm.org) [[store.astm.org](https://store.astm.org)]
- 15. ASTM D4052 - [eralytics](https://eralytics.com) [[eralytics.com](https://eralytics.com)]
- 16. ASTM D4052 | ASTM Vapor Pressure of Petroleum Products [[ayalytical.com](https://ayalytical.com)]
- 17. ASTM D4052 | Anton Paar Wiki [[wiki.anton-paar.com](https://wiki.anton-paar.com)]
- 18. [store.astm.org](https://store.astm.org) [[store.astm.org](https://store.astm.org)]
- 19. ASTM D445 | Anton Paar Wiki [[wiki.anton-paar.com](https://wiki.anton-paar.com)]
- 20. [nazhco.com](https://nazhco.com) [[nazhco.com](https://nazhco.com)]
- To cite this document: BenchChem. [A Comparative Analysis of the Physical Properties of 4-Methylnonane and n-Decane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b107374#comparative-analysis-of-4-methylnonane-and-n-decane-physical-properties>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)